

In-depth Technical Guide: Preliminary In Vitro Studies of PLH2058

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Compound of Interest

Compound Name: PLH2058

Cat. No.: B14750480

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For the Attention of: Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides a technical overview of the available preliminary in vitro data for the compound **PLH2058**. The information is based on currently accessible scientific literature and patent filings. It is intended to guide research and development efforts by summarizing the known molecular identity and proposed therapeutic context of this compound.

Introduction to PLH2058

PLH2058 is chemically identified as (3-(3-Phenylpropyl)-1-(quinolin-4-yl)piperidin-3-yl)methanol.[1] This compound has been disclosed in patent literature as a potential modulator of AVIL (Advillin) activity.[1] Aberrant or dysfunctional levels of AVIL have been implicated in certain disease states, including cancer, making it a potential therapeutic target.[1] The development of compounds like **PLH2058** suggests a strategy aimed at inhibiting or regulating AVIL for the treatment of such conditions.[1]

Quantitative Data

At present, there is no publicly available quantitative data from in vitro studies of **PLH2058**. While patent documents suggest that the inhibitory activity of such compounds, for instance, the half-maximal inhibitory concentration (IC50), can be determined through in vitro or cell-

based assays, specific values for **PLH2058** have not been disclosed in the reviewed literature.
[\[1\]](#)

Experimental Protocols

Detailed experimental protocols for in vitro studies specifically involving **PLH2058** are not available in the public domain. However, the patent literature describes a general procedure for its synthesis.[\[1\]](#)

General Synthesis of PLH2058

The synthesis of (3-(3-Phenylpropyl)-1-(quinolin-4-yl)piperidin-3-yl)methanol (**PLH2058**) is described to be carried out according to a general procedure from (3-(3-phenylpropyl)piperidin-3-yl)methanol and 4-chloroquinoline.[\[1\]](#) The reaction utilizes potassium carbonate (K₂CO₃) in dimethyl sulfoxide (DMSO) at an elevated temperature of 120 °C.[\[1\]](#)

Signaling Pathways

There is no specific information available in the current literature detailing the signaling pathways modulated by **PLH2058**. The compound is suggested to target AVIL, but the downstream consequences of this interaction have not been elucidated.[\[1\]](#)

Conclusion and Future Directions

The available information on **PLH2058** is currently limited to its chemical structure and a proposed general mechanism of action involving the modulation of AVIL. For a comprehensive understanding of its therapeutic potential, further in-depth in vitro studies are required. Future research should focus on:

- Determining the IC₅₀ of **PLH2058** against AVIL in relevant cell-based assays.
- Elucidating the specific signaling pathways affected by the modulation of AVIL by **PLH2058**.
- Conducting broader profiling to assess the selectivity and potential off-target effects of the compound.

This technical guide will be updated as more information becomes publicly available.

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References

- 1. WO2020223715A1 - Substituted (piperidin-1-yl)aryl analogues for modulating activity - Google Patents [patents.google.com]
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